

# In-Depth Technical Guide: Physicochemical Properties of 2-(4-Isopropylbenzoyl)-3-methylpyridine

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## Compound of Interest

Compound Name: 2-(4-Isopropylbenzoyl)-3-methylpyridine

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## Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of the novel compound **2-(4-Isopropylbenzoyl)-3-methylpyridine**. Due to the limited availability of direct experimental data for this specific molecule, this document compiles predicted data from closely related analogs and outlines a potential synthetic pathway based on established chemical literature. The guide is intended to serve as a foundational resource for researchers and professionals in drug discovery and development, offering insights into the compound's characteristics and methodologies for its potential synthesis and characterization. All quantitative data is presented in structured tables, and a conceptual experimental workflow is visualized using the DOT language.

## Introduction

**2-(4-Isopropylbenzoyl)-3-methylpyridine** is an aromatic ketone featuring a pyridine ring substituted at the 2-position with a 4-isopropylbenzoyl group and at the 3-position with a methyl group. Its structural motifs, particularly the aroylpyridine core, are of significant interest in medicinal chemistry. Compounds with similar structures have been investigated for their potential biological activities, including applications in central nervous system (CNS) disorders.

This guide aims to consolidate the available information and provide a predictive profile of its physicochemical properties to aid in further research and development.

## Physicochemical Properties

Direct experimental data for **2-(4-Isopropylbenzoyl)-3-methylpyridine** is not readily available in public databases. However, data for a structurally similar compound, (4-Isopropylphenyl)(pyridin-4-yl)methanone (CAS 59776-91-9), which lacks the 3-methyl group and has the aroyl group at a different position, can provide some initial estimations. It is crucial to note that these are predicted values for an analog and may differ from the experimental values of the target compound.

Table 1: Predicted Physicochemical Properties of (4-Isopropylphenyl)(pyridin-4-yl)methanone (CAS 59776-91-9)[1][2][3]

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>15</sub> NO	ChemScene[1]
Molecular Weight	225.29 g/mol	ChemScene[1]
Boiling Point	355.0 ± 25.0 °C	ChemicalBook[3]
Density	1.068 ± 0.06 g/cm <sup>3</sup>	ChemicalBook[3]
Topological Polar Surface Area (TPSA)	29.96 Å <sup>2</sup>	ChemScene[1]
LogP	3.436	ChemScene[1]
Hydrogen Bond Acceptors	2	ChemScene[1]
Hydrogen Bond Donors	0	ChemScene[1]
Rotatable Bonds	3	ChemScene[1]

## Synthesis and Experimental Protocols

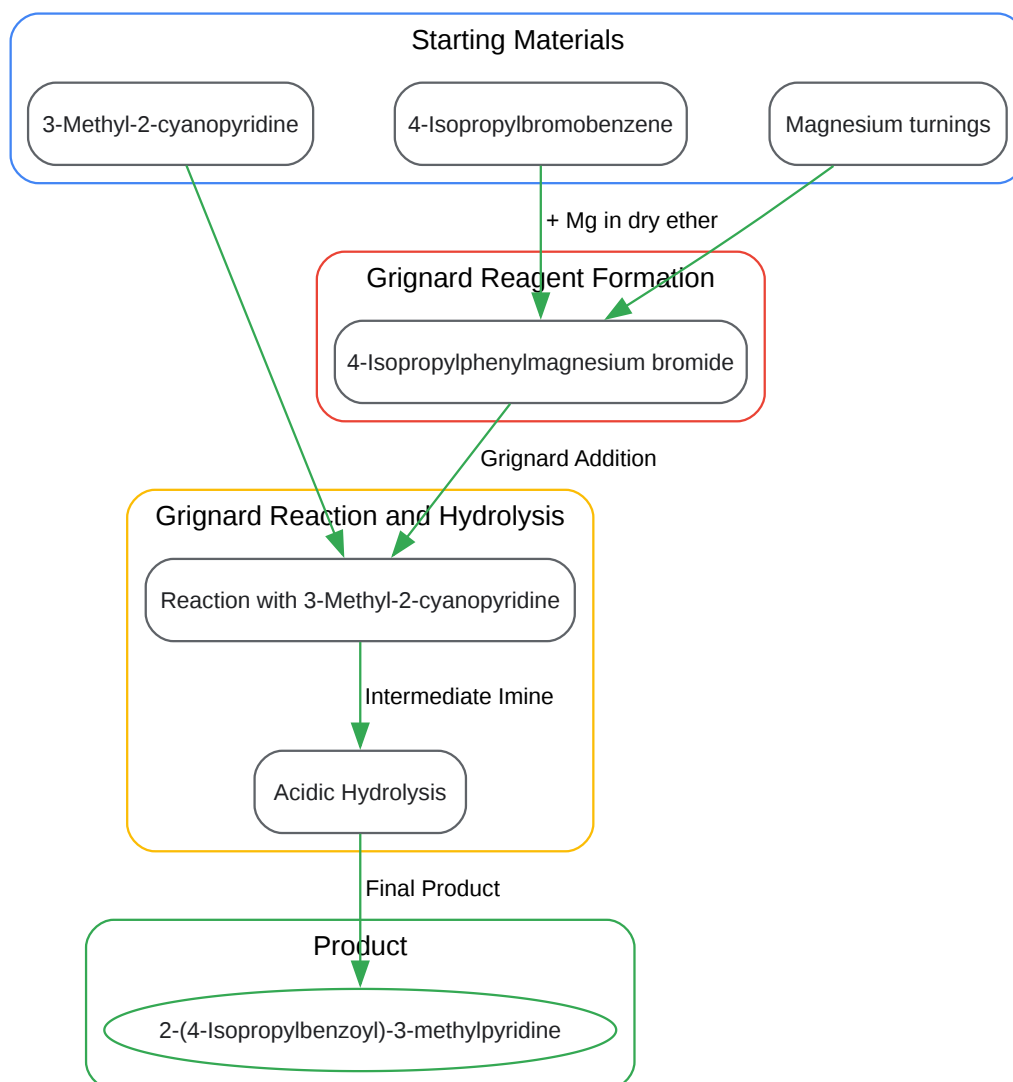
A definitive experimental protocol for the synthesis of **2-(4-Isopropylbenzoyl)-3-methylpyridine** has not been identified in the reviewed literature. However, a plausible synthetic route can be conceptualized based on the synthesis of related aroylpyridines. A

relevant study in the Journal of Medicinal Chemistry describes the synthesis of aromatic ring-substituted methylphenidate analogs, which involves the alkylation of a substituted pyridine with a phenylacetonitrile derivative, followed by hydrolysis and further transformations[4].

A potential synthetic workflow for **2-(4-Isopropylbenzoyl)-3-methylpyridine** could involve a Grignard reaction between a 3-methyl-2-cyanopyridine derivative and a 4-isopropylphenylmagnesium bromide, followed by hydrolysis of the resulting imine.

## Conceptual Experimental Workflow

## Conceptual Synthesis of 2-(4-Isopropylbenzoyl)-3-methylpyridine

[Click to download full resolution via product page](#)Caption: Conceptual workflow for the synthesis of **2-(4-Isopropylbenzoyl)-3-methylpyridine**.

## Potential Biological Activity and Signaling Pathways

Direct studies on the biological activity of **2-(4-Isopropylbenzoyl)-3-methylpyridine** are not available. However, the structural analog (4-Isopropylphenyl)(pyridin-4-yl)methanone is suggested to be a key intermediate in the development of pharmaceuticals for central nervous system disorders[2].

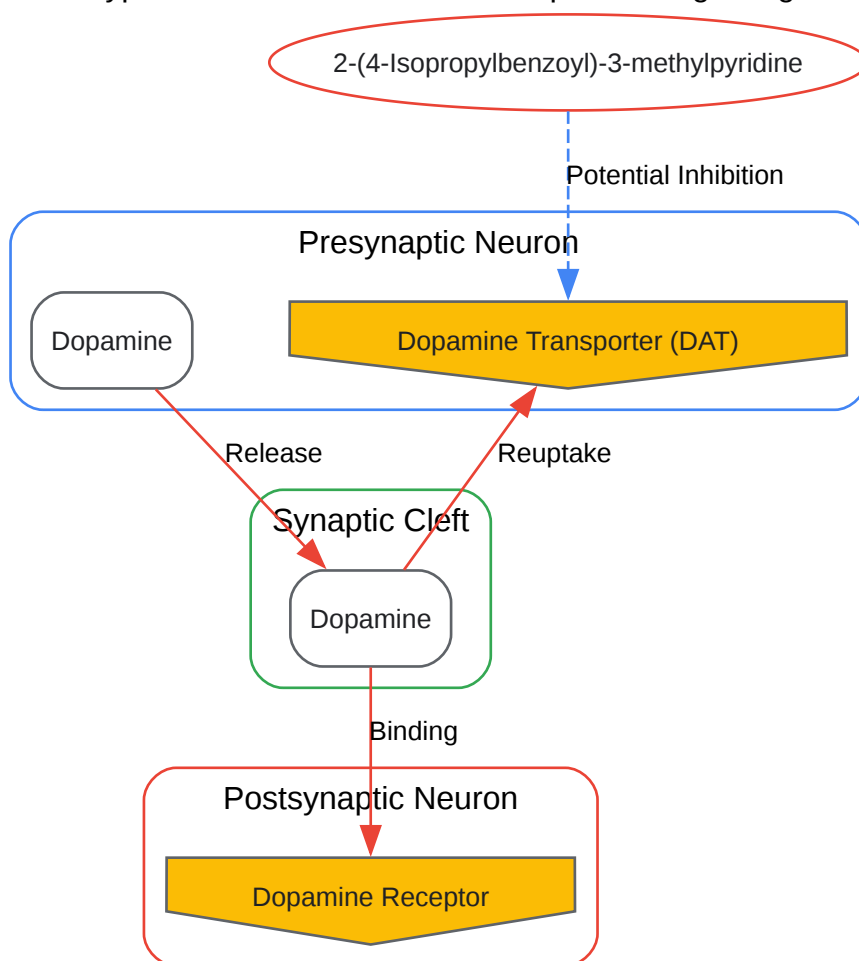
Furthermore, structurally related compounds, such as the methylphenidate analogs discussed in the Journal of Medicinal Chemistry, are known to interact with the dopamine transporter (DAT)[4][5]. This suggests that **2-(4-Isopropylbenzoyl)-3-methylpyridine** could potentially exhibit activity at monoamine transporters, though this remains speculative without direct experimental evidence.

The general class of 2-arylpiperidines has been explored for various biological activities, including antibacterial properties. For instance, certain 2-arylimino-3-pyridin-thiazolineone derivatives have shown activity against *S. epidermidis* and MRSA[6].

## Potential Signaling Pathway Interaction

Given the structural similarity to compounds targeting the dopamine transporter, a hypothetical interaction with the dopamine signaling pathway can be considered.

## Hypothesized Interaction with Dopamine Signaling

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Caption: Hypothesized modulation of the dopamine signaling pathway.

## Conclusion

**2-(4-Isopropylbenzoyl)-3-methylpyridine** represents a novel chemical entity with limited direct experimental data. This guide has provided a summary of predicted physicochemical properties based on a close structural analog and has outlined a potential synthetic route. The structural relationship to compounds with known neurological activity suggests that this molecule may be a candidate for investigation in the context of CNS disorders. Further

experimental work is necessary to validate these predictions and to fully characterize the physicochemical properties and biological activities of this compound. This document serves as a starting point for researchers interested in exploring the potential of **2-(4-Isopropylbenzoyl)-3-methylpyridine** in drug discovery and development.

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## References

- 1. chemscene.com [chemscene.com]
- 2. (4-Isopropylphenyl)(pyridin-4-yl)methanone [myskinrecipes.com]
- 3. (4-isopropylphenyl)(pyridin-4-yl)methanone CAS#: 59776-91-9 [m.chemicalbook.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Synthesis and biological evaluation of 2-arylimino-3-pyridin-thiazolineone derivatives as antibacterial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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